

Biocompatibility Profile of N2-Capryloyl Lysine for Tissue Engineering

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Compound of Interest

Compound Name: N2-Capryloyl lysine

CAS No.: 75383-80-1

Cat. No.: B1677609

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Executive Summary

N2-Capryloyl lysine (C8-Lys) represents a distinct class of low-molecular-weight gelators (LMWGs) and surfactant-like peptides (SLPs). Unlike polymeric hydrogels that rely on covalent crosslinking, **N2-Capryloyl lysine** self-assembles into supramolecular nanofibrous networks via non-covalent interactions (hydrophobic effects,

-stacking, and hydrogen bonding).

This guide delineates the biocompatibility profile of **N2-Capryloyl lysine**, emphasizing its dual role as a structural scaffold component and an inherent antimicrobial agent. Its metabolic degradation into endogenous L-lysine and caprylic acid (octanoic acid) positions it as a superior alternative to synthetic surfactants in tissue engineering applications ranging from injectable bone void fillers to antimicrobial wound dressings.

Physicochemical Identity & Self-Assembly Mechanism

Molecular Architecture

- IUPAC Name:

-octanoyl-L-lysine[1]

- CAS Number: 75383-80-1[1][2]

- Molecular Formula:

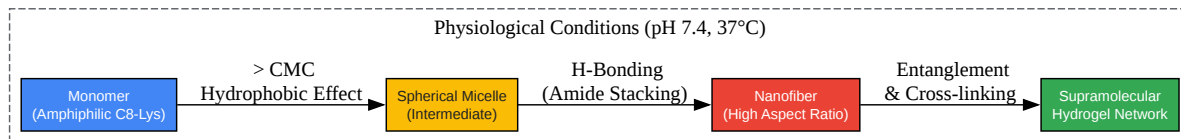
[1]

- Structural Features:

- Hydrophobic Tail: Octanoyl chain (C8) attached to the -amine (N2). Drives self-assembly via hydrophobic collapse.
- Hydrophilic Head: Free carboxylic acid and, crucially, a free -amine (N6).
- Charge State: At physiological pH (7.4), the -amine is protonated () and the carboxyl group is deprotonated, resulting in a zwitterionic or cationic net charge depending on the precise microenvironment.

Supramolecular Assembly

The biocompatibility of C8-Lys is inextricably linked to its physical state. In solution (monomer), it acts as a surfactant. Above the Critical Gelation Concentration (CGC), it forms high-aspect-ratio nanofibers that entangle to form a hydrogel.



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Figure 1: Hierarchical self-assembly mechanism of **N2-Capryloyl lysine** from monomer to hydrogel scaffold.[3]

Biocompatibility Profile

Cytotoxicity & Cell Viability

N2-Capryloyl lysine exhibits a concentration-dependent cytotoxicity profile typical of cationic amphiphiles. However, in its gel state, it supports mammalian cell proliferation.

Parameter	Observation	Mechanism/Notes
Fibroblasts (L929)	Viable > 90%	At gel concentrations, fibers mimic ECM; monomers are sequestered.
Osteoblasts (MC3T3-E1)	Proliferative	Cationic surface ($-NH_3^+$) promotes electrostatic cell adhesion.
IC50 (Soluble)	~100-500 μM	High soluble concentrations can disrupt mammalian membranes via surfactant action.
Gel State	Non-Cytotoxic	Slow release of monomers prevents acute toxicity.

Hemocompatibility (Critical Risk)

As a cationic surfactant, soluble C8-Lys poses a risk of hemolysis by interacting with the negatively charged glycocalyx of red blood cells (RBCs).

- **Injectable Formulations:** Must be designed to gel immediately upon injection or be pre-gelled to minimize free monomer concentration in the bloodstream.
- **Threshold:** Hemolysis is typically negligible (< 5%) below the Critical Micelle Concentration (CMC).

Antimicrobial Activity (Therapeutic Benefit)

Unlike traditional scaffolds that require antibiotic loading, **N2-Capryloyl lysine** possesses inherent antimicrobial properties.

- **Mechanism:** The cationic -amine disrupts the negatively charged membranes of bacteria (e.g., *S. aureus*, *E. coli*).
- **Selectivity:** Bacterial membranes are more negatively charged than mammalian membranes, providing a therapeutic window where bacteria are killed but host tissue is spared.

Immunogenicity & Degradation

- **Metabolic Fate:** The amide bond at the N2 position is susceptible to enzymatic hydrolysis (amidases/proteases).
 - **Products:** L-Lysine (Essential amino acid) + Octanoic Acid (Fatty acid, metabolized via -oxidation).
- **Inflammatory Response:** Minimal. The degradation products are endogenous and do not trigger foreign body giant cell (FBGC) formation typical of synthetic polymers like PLGA.

Experimental Protocols

Synthesis of N2-Capryloyl Lysine

Objective: Selective acylation of the

-amine while preserving the

-amine.

Materials: L-Lysine monohydrochloride, Capryloyl chloride (or Caprylic NHS ester), NaOH, Acetone/Water.

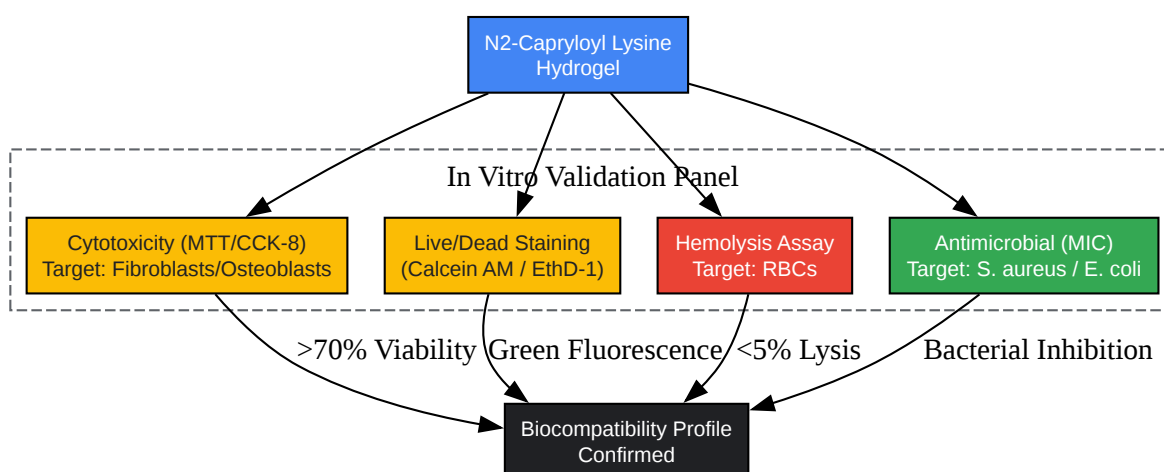
- Copper Complexation (Protection):
 - Dissolve L-Lysine HCl in water.
 - Add Basic Copper Carbonate () and reflux for 2h.
 - Logic: Copper creates a chelate complex with the -amine and carboxyl group, temporarily blocking them, but in this specific route, we often use the Copper(II) chelate to protect the -amine and carboxyl if we want to modify the -amine.
 - Correction for N2-Acylation: To modify the N2 () position, we generally require a different strategy or use the difference in . However, a robust method uses N -Z-L-lysine (Z-protecting group on epsilon).
- Acylation (N -Z-L-lysine route):
 - Dissolve N -Z-L-lysine in 1N NaOH/Acetone (1:1).
 - Add Capryloyl chloride dropwise at 0°C while maintaining pH 10-11.

- Stir for 2h. Acidify to precipitate N2-Capryloyl-N6-Z-Lysine.
- Deprotection:
 - Hydrogenation (, Pd/C) in methanol to remove the Z-group.
 - Filter catalyst and recrystallize.
 - Result: Pure N2-Capryloyl L-Lysine.[1]

Preparation of Supramolecular Hydrogel

- Weighing: Weigh 10-20 mg of **N2-Capryloyl lysine** (1-2 wt%).
- Solvation: Add 1 mL of PBS (pH 7.4) or DMEM culture medium.
- Heating: Heat to 80°C until a clear solution forms (Sol state).
- Gelation: Allow to cool undisturbed to room temperature (25°C).
 - Validation: Invert the vial. No flow indicates successful gelation.

Biocompatibility Validation Workflow (DOT Diagram)



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Figure 2: Standardized workflow for validating the biocompatibility and bioactivity of C8-Lys scaffolds.

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- Lysine-based non-cytotoxic ultrashort self-assembling peptides with antimicrobial activity. *RSC Advances*. [\[Link\]](#)
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- **N2-Capryloyl lysine** Substance Information. NCBI PubChem / GSRS. [\[Link\]](#)

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